

Pdhk-IN-3: A Selective Inhibitor Targeting PDHK2 and PDHK4

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Compound of Interest

Compound Name: *Pdhk-IN-3*

Cat. No.: *B15537233*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **Pdhk-IN-3**, a potent and selective inhibitor of Pyruvate Dehydrogenase Kinase (PDHK) isoforms 2 and 4. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting cellular metabolism through the inhibition of PDHK.

Introduction to Pyruvate Dehydrogenase Kinases (PDHKs)

The Pyruvate Dehydrogenase Complex (PDC) is a critical mitochondrial enzyme complex that links glycolysis to the tricarboxylic acid (TCA) cycle by catalyzing the conversion of pyruvate to acetyl-CoA.[1][2] The activity of the PDC is tightly regulated by reversible phosphorylation, which is mediated by a family of four dedicated kinases known as Pyruvate Dehydrogenase Kinases (PDHK1, PDHK2, PDHK3, and PDHK4).[3] Phosphorylation of the E1 α subunit of the PDC by PDHKs leads to the inactivation of the complex.[2][3]

The different isoforms of PDHK are expressed in a tissue-specific manner and exhibit distinct regulatory properties.[3] Dysregulation of PDHK activity has been implicated in various diseases, including cancer, diabetes, and heart ischemia.[1] In many cancer cells, upregulation of PDHKs leads to a metabolic switch from oxidative phosphorylation to aerobic glycolysis, a phenomenon known as the Warburg effect.[1][3] This metabolic reprogramming is thought to provide cancer cells with a growth advantage. Consequently, the inhibition of PDHKs has

emerged as a promising therapeutic strategy to reverse the Warburg effect and selectively target cancer cells.

Pdhk-IN-3: A Selective PDHK2 and PDHK4 Inhibitor

Pdhk-IN-3 is a small molecule inhibitor that demonstrates potent and selective activity against PDHK2 and PDHK4. Its ability to discriminate between the different PDHK isoforms makes it a valuable tool for studying the specific roles of PDHK2 and PDHK4 in normal physiology and disease.

Quantitative Data: Inhibitory Potency

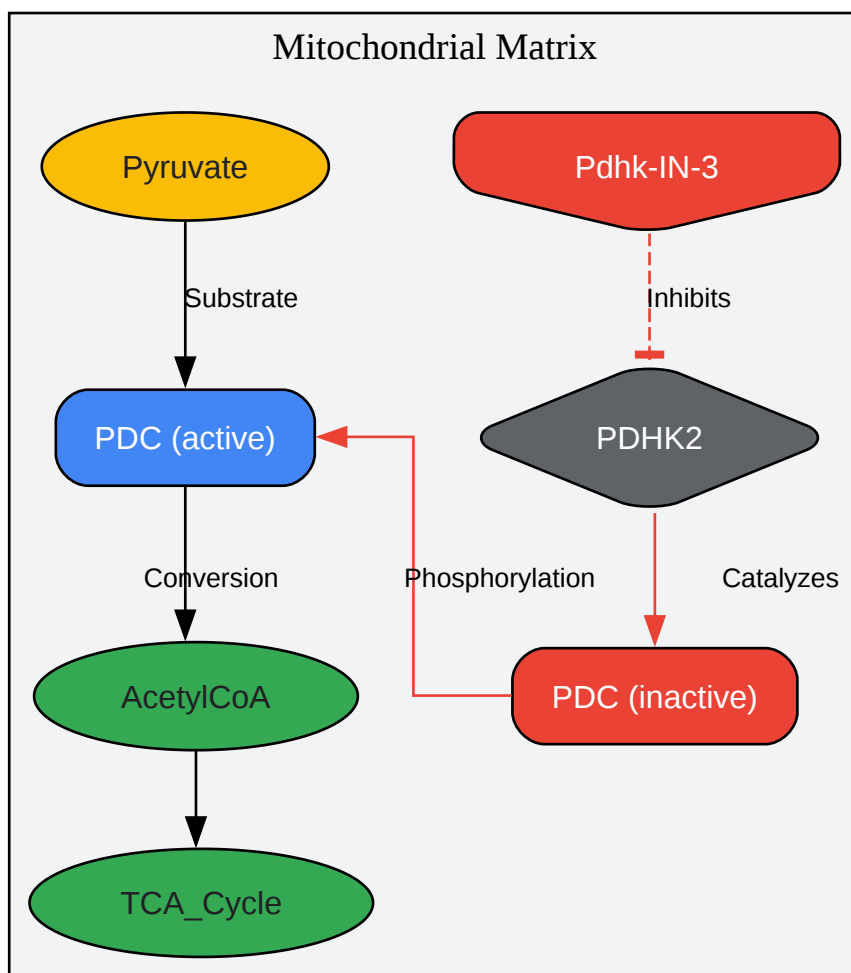
The inhibitory activity of **Pdhk-IN-3** against PDHK2 and PDHK4 has been quantified by determining its half-maximal inhibitory concentration (IC₅₀) values.

Target Kinase	IC ₅₀ (μM)
PDHK2	0.21
PDHK4	1.54

Signaling Pathways and Mechanism of Action

The inhibitory action of **Pdhk-IN-3** on PDHK2 and PDHK4 has direct consequences on cellular metabolism by modulating the activity of the Pyruvate Dehydrogenase Complex.

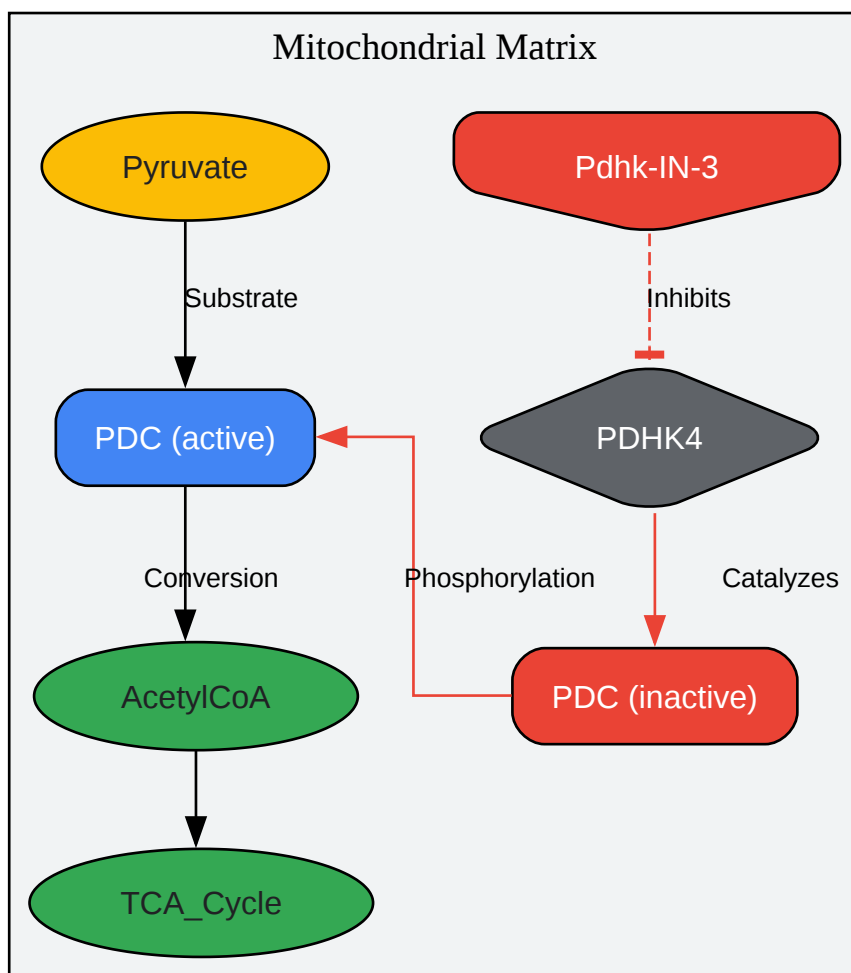
PDHK2 Signaling Pathway



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Caption: PDHK2 signaling pathway and the inhibitory effect of **Pdhk-IN-3**.

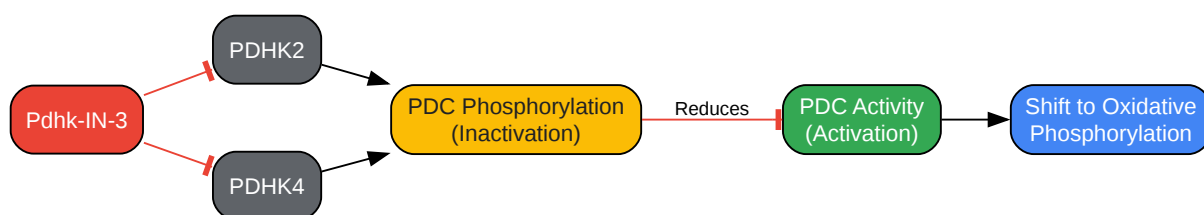
PDHK4 Signaling Pathway

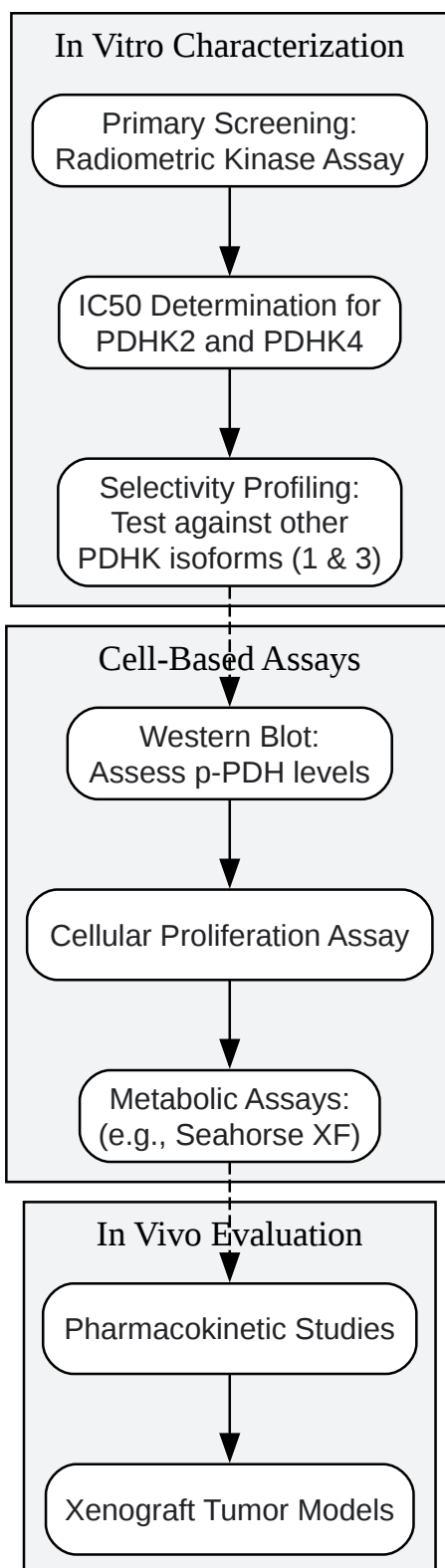


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Caption: PDHK4 signaling pathway and the inhibitory effect of **Pdhk-IN-3**.

Logical Relationship of Pdhk-IN-3 Inhibition





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- 2. Pyruvate dehydrogenase kinase - Wikipedia [en.wikipedia.org]
- 3. Induction of Pyruvate Dehydrogenase Kinase-3 by Hypoxia-inducible Factor-1 Promotes Metabolic Switch and Drug Resistance - PMC [pmc.ncbi.nlm.nih.gov]
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